

A Comprehensive Technical Guide to 2-Methyltetrahydropyran

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Compound of Interest

Compound Name: 2-Methyltetrahydropyran

Cat. No.: B156201

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methyltetrahydropyran, a cyclic ether, serves as a notable solvent in organic synthesis and as a structural motif in various natural products. Its physicochemical properties make it a subject of interest in chemical research and development. This technical guide provides an in-depth overview of 2-Methyltetrahydropyran, including its chemical identity, physical and chemical properties, a detailed synthesis protocol, and safety information.

Chemical Identity and Properties

CAS Number: 10141-72-7[1][2]

Molecular Formula: C₆H₁₂O[1][3]

The key physicochemical properties of **2-Methyltetrahydropyran** are summarized in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Weight	100.159	g/mol [3]
Density	0.852	g/cm ³ [1]
Boiling Point	107.3	°C at 760 mmHg[1]
Flash Point	11	°C[1]
Refractive Index	1.414	
Vapor Pressure	31.8	mmHg at 25°C[1]
LogP	1.57540	[1]

Synthesis of 2-Methyltetrahydropyran

A common and efficient method for the synthesis of **2-Methyltetrahydropyran** is through the intramolecular cyclization of a haloalcohol, specifically 6-chloro-2-hexanol, via an intramolecular Williamson ether synthesis.[3]

Experimental Protocol: Intramolecular Williamson Ether Synthesis of 2-Methyltetrahydropyran[3]

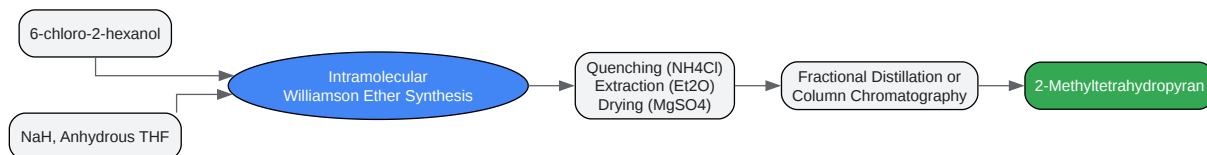
Materials:

- 6-chloro-2-hexanol
- Sodium hydride (NaH)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- **Preparation:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon) is charged with a suspension of sodium hydride (1.2 equivalents) in anhydrous THF.
- **Addition of Substrate:** A solution of 6-chloro-2-hexanol (1.0 equivalent) in anhydrous THF is added dropwise to the stirred suspension of NaH at 0 °C (ice bath).
- **Reaction:** Following the complete addition of the substrate, the reaction mixture is allowed to warm to room temperature and is then heated to reflux. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- **Workup:**
 - Once the reaction is complete, the flask is cooled to 0 °C.
 - The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous NH₄Cl solution to decompose any unreacted NaH.
 - The mixture is then transferred to a separatory funnel, and the aqueous layer is extracted three times with diethyl ether.
 - The combined organic layers are washed with brine, dried over anhydrous MgSO₄, and filtered.
 - The solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product is purified by fractional distillation or column chromatography on silica gel to yield pure **2-Methyltetrahydropyran**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-Methyltetrahydropyran**.

Applications in Research and Development

2-Methyltetrahydropyran is primarily utilized as a solvent in organic synthesis.^[4] Its cyclic ether structure is a key motif found in a variety of natural products, making its synthesis and reactions relevant to medicinal chemistry and drug discovery. While not as extensively studied as its analogue, 2-methyltetrahydrofuran (2-MeTHF), for "green" applications, its properties suggest potential as an alternative solvent in certain chemical processes.

Safety and Handling

2-Methyltetrahydropyran is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from sources of ignition.^[4] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

This technical guide provides essential information on **2-Methyltetrahydropyran** for professionals in research and drug development. The summarized data, detailed experimental protocol, and synthesis workflow diagram offer a comprehensive resource for understanding and utilizing this compound in a laboratory setting. Further research into its applications, particularly as a green solvent, may unveil new opportunities for its use in sustainable chemical processes.

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